

D-(+)-Cellotetraose stability and proper storage conditions.

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Compound of Interest

Compound Name: D-(+)-Cellotetraose

Cat. No.: B15588099

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D-(+)-Cellotetraose Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and proper storage of **D-(+)-Cellotetraose**. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store solid **D-(+)-Cellotetraose** for long-term use?

A1: For long-term stability, solid **D-(+)-Cellotetraose** should be stored at -20°C. Some suppliers suggest that under these conditions, the compound is stable for over two years.^[1] It is also recommended to store it in a dry place.

Q2: What is the recommended short-term storage for **D-(+)-Cellotetraose**?

A2: While -20°C is the standard for long-term storage, some suppliers indicate that shipping occurs at room temperature in the continental US, though this may vary elsewhere.^[2] For day-to-day use during a series of experiments, maintaining the solid at -20°C and allowing it to equilibrate to room temperature in a desiccator before opening is advisable to prevent moisture absorption.

Q3: How do I properly handle **D-(+)-Cellotetraose** powder?

A3: **D-(+)-Cellotetraose** is typically a white to off-white powder or crystalline solid.^[3] Standard laboratory precautions should be taken, including using personal protective equipment such as eyeshields and gloves. While not classified as a dust explosion hazard in its delivered form, the enrichment of fine dust can lead to this danger, so care should be taken to minimize dust generation.

Q4: Is **D-(+)-Cellotetraose** soluble in water?

A4: Yes, **D-(+)-Cellotetraose** is soluble in water. One supplier specifies a solubility of 25 mg/mL in water, resulting in a clear, colorless to faintly yellow solution.

Q5: How should I prepare and store **D-(+)-Cellotetraose** solutions?

A5: Due to the lack of specific stability data for **D-(+)-Cellotetraose** in solution, it is recommended to prepare aqueous solutions fresh on the day of use. If a stock solution must be prepared in advance, it should be filter-sterilized and stored at low temperatures (e.g., -20°C or -80°C) for a limited time. It is crucial to aliquot the solution to avoid repeated freeze-thaw cycles. For a related compound, D-(+)-Cellobiose, stock solutions are recommended to be stored at -80°C for up to 6 months or -20°C for up to 1 month, protected from light.^[4]

Q6: Is **D-(+)-Cellotetraose** sensitive to chemical degradation?

A6: Yes, **D-(+)-Cellotetraose** is susceptible to chemical degradation under certain conditions. Studies have shown that it undergoes oxidative degradation in the presence of hydrogen peroxide (H₂O₂) and alkaline degradation in sodium hydroxide (NaOH) solutions.^[5]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Degradation of D-(+)-Cellotetraose stock solution.	Prepare fresh solutions for each experiment. If using a stored stock solution, test its integrity before use. Avoid repeated freeze-thaw cycles by storing in aliquots.
Improper storage of solid D-(+)-Cellotetraose.	Ensure the solid is stored at the recommended temperature of -20°C in a tightly sealed container to prevent moisture absorption.	
Unexpected peaks in analytical chromatography (e.g., HPLC)	Chemical degradation of D-(+)-Cellotetraose.	If the experimental conditions involve oxidative or alkaline environments, be aware of potential degradation products. [5] Consider the stability of D-(+)-Cellotetraose under your specific experimental pH and temperature.
Contamination of the sample.	Use high-purity water and reagents for preparing solutions. Ensure all labware is thoroughly cleaned.	
Difficulty dissolving D-(+)-Cellotetraose	Exceeding the solubility limit.	Do not exceed the known solubility of 25 mg/mL in water. Gentle warming or sonication can aid dissolution, but be cautious of potential degradation at elevated temperatures.
Poor quality of the compound.	Ensure you are using a high-purity grade of D-(+)-Cellotetraose suitable for your	

application. Check the supplier's certificate of analysis.

Stability and Storage Data Summary

Parameter	Recommendation/Data	Source
Solid Storage Temperature	-20°C	
Solid Form Stability	> 2 years (under recommended conditions)	[1]
Appearance	White to off-white powder or crystalline powder	[3]
Solubility in Water	25 mg/mL	
Solution Storage	Prepare fresh. If necessary, store aliquots at -20°C to -80°C for a limited time.	General Best Practice

Experimental Protocols

Protocol for Investigating Chemical Degradation of **D-(+)-Cellotetraose**

This protocol is based on the methodologies described for studying the degradation of celooligosaccharides.[5]

1. Oxidative Degradation:

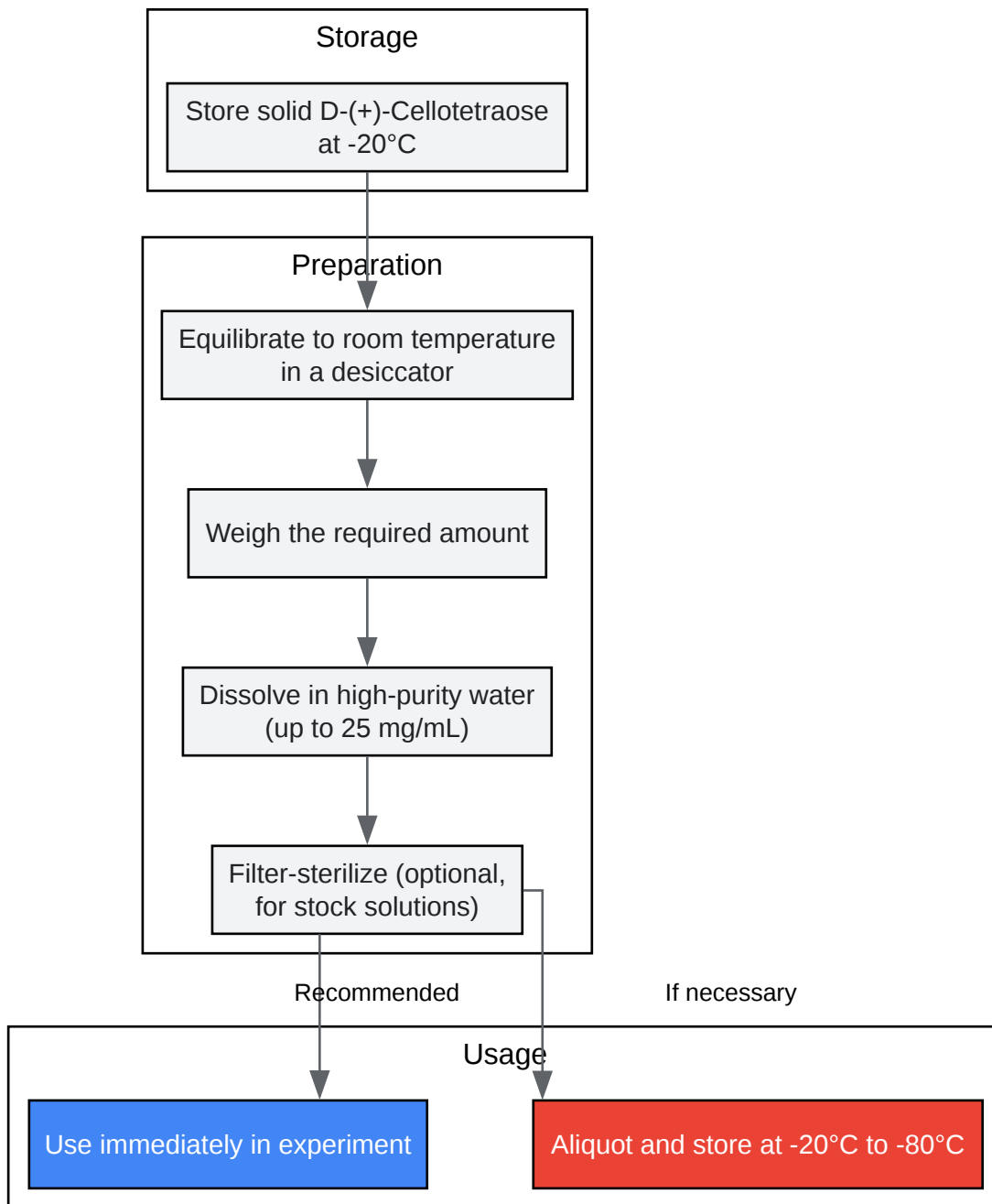
- Prepare a solution of **D-(+)-Cellotetraose** in deionized water.
- Add a solution of hydrogen peroxide (H₂O₂) to the **D-(+)-Cellotetraose** solution to achieve the desired final concentration.
- Maintain the reaction mixture at a controlled temperature and stir for a specific duration.
- Periodically withdraw samples and analyze them using techniques such as HPLC, FTIR, and GC-MS to identify and quantify degradation products.

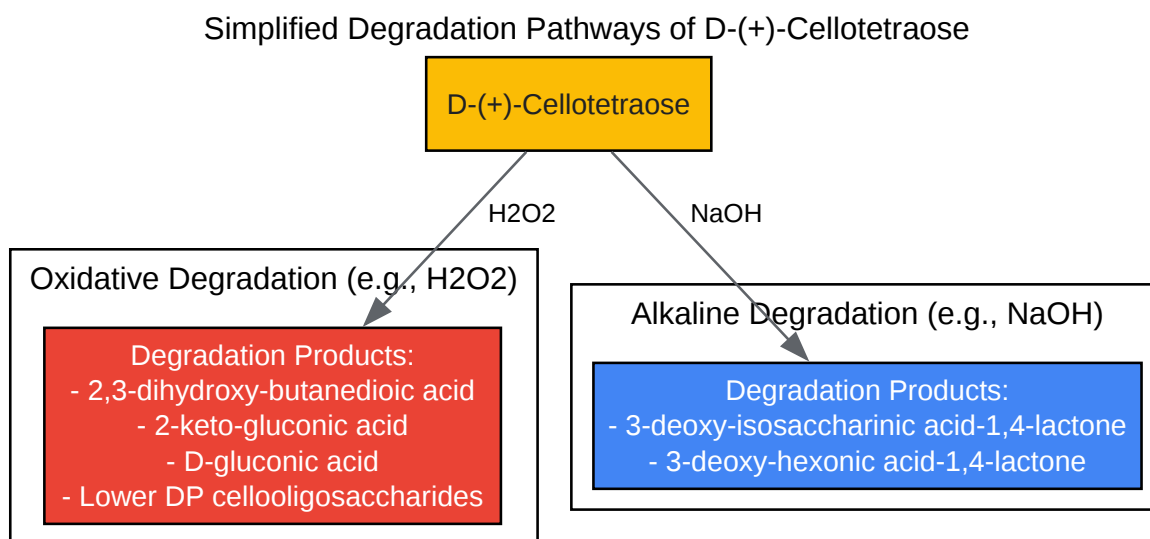
2. Alkaline Degradation:

- Prepare a solution of **D-(+)-Cellotetraose** in deionized water.
- Add a solution of sodium hydroxide (NaOH) to the **D-(+)-Cellotetraose** solution to reach the target alkaline pH.
- Keep the reaction mixture under controlled temperature and stirring for the intended reaction time.
- Collect samples at various time points and analyze them by HPLC, FTIR, and GC-MS to characterize the degradation products.

Visualizations

Experimental Workflow for D-(+)-Cellotetraose Solution Preparation

[Click to download full resolution via product page](#)Caption: Workflow for handling and preparing **D-(+)-Cellotetraose** solutions.



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Caption: Chemical degradation pathways of **D-(+)-Cellotetraose**.

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